

Technical Guide: O-Desmethyl Midostaurin-¹³C₆ for Research Applications

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Compound of Interest

Compound Name: O-Desmethyl midostaurin-13C6

Cat. No.: B15603105

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals utilizing O-Desmethyl midostaurin-¹³C₆. It provides an in-depth overview of available suppliers, compound purity, relevant experimental protocols, and the associated signaling pathways.

O-Desmethyl Midostaurin-¹³C₆: An Overview

O-Desmethyl midostaurin-¹³C₆ is the stable isotope-labeled form of O-Desmethyl midostaurin, a major metabolite of Midostaurin. Midostaurin is a multi-kinase inhibitor approved for the treatment of acute myeloid leukemia (AML) and advanced systemic mastocytosis. The labeled compound is an essential tool in pharmacokinetic and metabolic studies, often used as an internal standard for quantitative analysis by mass spectrometry.

Supplier and Purity Analysis

The selection of a high-purity standard is critical for accurate and reproducible experimental results. Below is a summary of commercially available O-Desmethyl midostaurin-¹³C₆ and the purity specifications provided by various suppliers. It is recommended to request a lot-specific Certificate of Analysis (CoA) for detailed purity information.

Supplier	Stated Purity	Method of Analysis	Notes
CymitQuimica	Min. 95% [1]	Not specified	-
LGC Standards	>95% (for non-labeled) [2] [3]	HPLC [2] [3]	Purity for the $^{13}\text{C}_6$ -labeled version should be confirmed via CoA.
Cleanchem	>90% [4]	Chromatographic Purity [4]	As per available Certificate of Analysis.
SynZeal	High-quality, CoA provided [5]	Analytical data provided with CoA [5]	Specific purity not listed on the website.
Pharmaffiliates	Highly pure, CoA provided [6]	-	Specific purity not listed on the website.
Simson Pharma	High quality, CoA provided [7]	-	Custom synthesis available.

Experimental Protocols

While a specific synthesis protocol for O-Desmethyl midostaurin- $^{13}\text{C}_6$ is not publicly available, established analytical methods for Midostaurin and its metabolites can be adapted for its use and analysis.

Quantification of Midostaurin in Biological Matrices using LC-MS/MS

This method is applicable for pharmacokinetic studies where O-Desmethyl midostaurin- $^{13}\text{C}_6$ is used as an internal standard.

- Sample Preparation:
 - Spike plasma or serum samples with a known concentration of O-Desmethyl midostaurin- $^{13}\text{C}_6$.
 - Perform protein precipitation by adding acetonitrile.

- Vortex and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant for analysis.
- LC-MS/MS Conditions (Adapted from literature):
 - Column: A reverse-phase C18 column (e.g., Inertsil ODS-3V, 250 x 4.6 mm, 5 µm).
 - Mobile Phase: A gradient of ammonium formate buffer and acetonitrile.
 - Flow Rate: 0.5 mL/min.
 - Injection Volume: 10 µL.
 - Detection: Tandem mass spectrometry in multiple reaction monitoring (MRM) mode.
Monitor specific parent-daughter ion transitions for both Midostaurin and O-Desmethyl midostaurin-¹³C₆.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

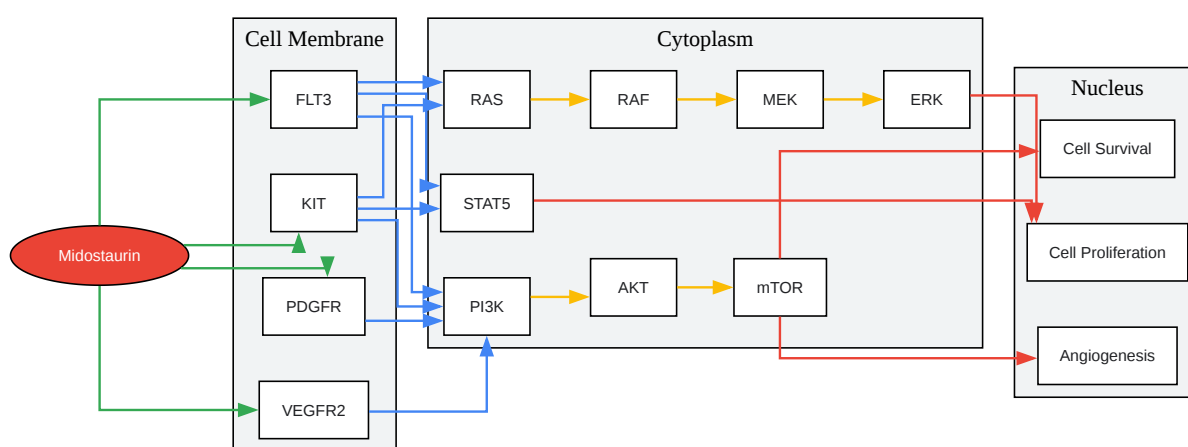
This protocol can be used to verify the purity of the supplied O-Desmethyl midostaurin-¹³C₆.

- Chromatographic Conditions (Adapted from literature):
 - Column: YMC Trait C18 ExRS column (150 × 4.6 mm, 3 µm).
 - Mobile Phase A: 10 mM phosphate buffer (pH 3.0).
 - Mobile Phase B: 90% acetonitrile and 10% water.
 - Gradient: A linear gradient program.
 - Flow Rate: 0.5 mL/min.
 - Injection Volume: 10 µL.
 - UV Detection: 290 nm.

Visualization of Pathways and Workflows

Midostaurin Signaling Pathway

Midostaurin is a broad-spectrum kinase inhibitor. Its primary targets include FLT3, KIT, VEGFR2, and PDGFR. Inhibition of these kinases disrupts downstream signaling cascades crucial for cell proliferation and survival.

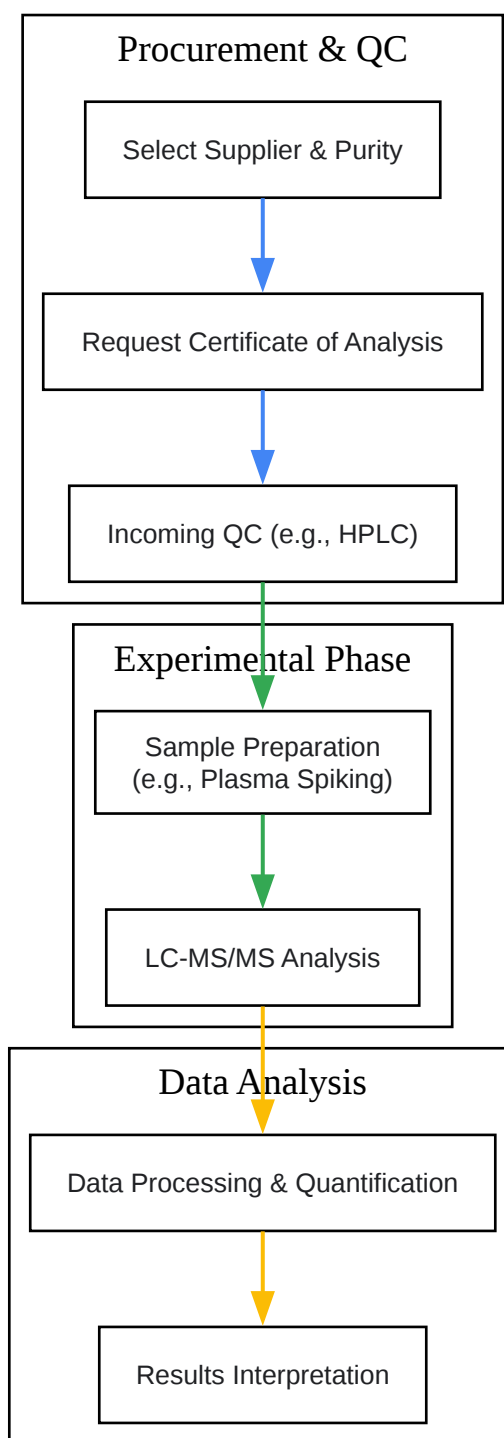


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Midostaurin's inhibitory action on key signaling pathways.

Experimental Workflow: from Compound Sourcing to Data Analysis

The following diagram illustrates a typical workflow for experiments involving O-Desmethyl midostaurin- $^{13}\text{C}_6$.



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A generalized workflow for utilizing O-Desmethyl midostaurin-¹³C₆.

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